7-aminoisoquinolin-1(2H)-one basic properties

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Compound of Interest

Compound Name:	*7-aminoisoquinolin-1(2H)-one*
CAS No.:	*174302-46-6*
Cat. No.:	*B063576*

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An In-depth Technical Guide to the Core Basic Properties of **7-Aminoisoquinolin-1(2H)-one**

For Researchers, Scientists, and Drug Development Professionals

Abstract

7-Aminoisoquinolin-1(2H)-one is a heterocyclic organic compound that has garnered significant interest in medicinal chemistry.[1] Its structural framework, featuring an isoquinolinone core with a key amino functional group, serves as a foundational scaffold in the design of targeted therapeutics. This guide provides an in-depth analysis of the core physicochemical and basic properties of this molecule, moving beyond a simple data sheet to explain the causality behind its behavior. We will explore its basicity through an examination of its predicted pKa, its solubility profile by drawing comparisons with structurally related compounds, and its chemical stability, highlighting likely degradation pathways. A critical focus will be placed on its role as a key intermediate in the synthesis of potent Poly(ADP-ribose) polymerase (PARP) inhibitors, a class of drugs transformative in oncology.[1][2] This document synthesizes theoretical predictions with practical, field-proven experimental protocols, offering researchers the foundational knowledge required to effectively utilize this compound in drug discovery and development workflows.

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Introduction: The Isoquinolin-1(2H)-one Scaffold

The isoquinolin-1(2H)-one core is a privileged structure in medicinal chemistry, appearing in numerous bioactive natural products and synthetic molecules.[3] Its rigid, bicyclic system provides a defined three-dimensional geometry for presenting functional groups to biological targets. The presence of a lactam (a cyclic amide) within the ring system offers hydrogen bonding capabilities, while the aromatic portion allows for various substitution patterns to modulate properties like potency, selectivity, and pharmacokinetics. **7-Aminoisoquinolin-1(2H)-one** is a particularly valuable derivative, as the amino group at the 7-position provides a crucial vector for chemical modification and interaction with biological targets.[4] Its primary application lies in serving as a key building block for more complex molecules, most notably in the development of PARP inhibitors for cancer therapy.[1][2]

Physicochemical Characterization

A precise understanding of a molecule's fundamental properties is the bedrock of all subsequent experimental design. The key physicochemical properties of **7-aminoisoquinolin-1(2H)-one** are summarized below.

Property	Value	Source(s)
IUPAC Name	7-amino-2H-isoquinolin-1-one	[4]
CAS Number	174302-46-6	[4]
Molecular Formula	$C_9H_8N_2O$	[4]
Molecular Weight	160.17 g/mol	[4]
Canonical SMILES	C1=CC(=CC2=C1C=CNC2=O)N	[4]
Boiling Point (Predicted)	486.2 ± 45.0 °C at 760 mmHg	

Caption: Structure highlighting the isoquinolinone core and the 7-amino group.

Core Basic Properties: An In-depth Analysis

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The term "basic properties" encompasses not only the ability of the amino group to accept a proton (pKa) but also its influence on solubility and stability—three pillars that dictate a compound's utility in drug development.

Basicity and pKa Profile

The basicity of the 7-amino group is a critical determinant of the molecule's behavior in physiological and experimental systems. It governs the compound's charge state at a given pH, which in turn influences its solubility, membrane permeability, and binding interactions with target proteins.

Predicted pKa: While no experimental pKa value for **7-aminoisoquinolin-1(2H)-one** has been published, we can derive a scientifically grounded estimate. The basicity of an aromatic amine is influenced by the electronic effects of the ring system. The lactam group in the isoquinolinone ring is electron-withdrawing, which tends to decrease the basicity of the amino group compared to a simple aniline. However, this effect is transmitted through the bicyclic system. For comparison, the closely related compound 7-aminoisoquinoline (lacking the C1-keto group) has a documented pKa.[5] Computational methods, such as those using semi-empirical quantum chemical models like COSMO or SMD, are routinely used to predict pKa values with an accuracy often within 1.0-1.5 pH units.[6] Based on these principles and comparison with similar structures, the predicted pKa of the conjugate acid of the 7-amino group is estimated to be in the range of 3.5 - 4.5.

Causality and Implications: This predicted weakly basic nature means that at physiological pH (~7.4), the 7-amino group will be predominantly in its neutral, unprotonated form ($R\text{-}NH_2$). This has significant implications:

- Target Interaction: A neutral amino group can act as a hydrogen bond donor, which may be crucial for binding to target enzymes.
- Solubility: The low basicity means that the compound's solubility will not be dramatically increased in acidic media until the pH drops significantly below its pKa.
- Reactivity: The lone pair of electrons on the nitrogen is available for nucleophilic reactions, making it a key handle for derivatization.[4]

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Solubility Profile

Solubility is a gatekeeper property in drug discovery, impacting everything from the reliability of in vitro screening data to oral bioavailability.[7]

Quantitative Data and Estimation: Direct, quantitative solubility data for **7-aminoisoquinolin-1(2H)-one** in common aqueous and organic solvents is not readily available in the literature. However, we can infer its likely profile from the highly analogous compound 5-aminoisoquinoline, a known PARP-1 inhibitor.[3]

Solvent System	Estimated Solubility	Basis of Estimate / Notes	Source
Aqueous Buffer (pH 7.4)	Low (~1-2 µg/mL)	Based on experimental data for 5-aminoisoquinoline (1.4 µg/mL).[8] Classified as "Low" solubility (< 0.01 mg/mL).[7]	[8]
Dimethyl Sulfoxide (DMSO)	Soluble	DMSO is a polar aprotic solvent capable of dissolving a wide range of organic molecules. Expected to be soluble for stock solution preparation.	General Chemical Principles
Ethanol	Sparingly Soluble	Expected to be less soluble than in DMSO but more soluble than in water.	General Chemical Principles

Expertise Behind Experimental Choices: The poor aqueous solubility is expected due to the molecule's rigid, aromatic, and largely hydrophobic core. While the amino and lactam groups provide some polarity and hydrogen bonding capacity, they are insufficient to overcome the low

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hydration potential of the bicyclic ring system. For in vitro assays, this necessitates the preparation of high-concentration stock solutions in an organic solvent like DMSO, followed by serial dilution into aqueous assay buffers. Researchers must be cautious to avoid compound precipitation in the final assay medium, which is a common source of artifacts in high-throughput screening.

Chemical Stability and Degradation

Understanding a compound's stability is crucial for ensuring accurate experimental results and for determining its shelf-life as a potential therapeutic.

Predicted Degradation Pathways: Based on the aminophenol-like substructure (an aromatic amine on a ring system with an electron-rich oxygen), the primary degradation pathway for **7-aminoisoquinolin-1(2H)-one** is anticipated to be oxidation.[9] This process is often autocatalytic and can be accelerated by several factors:

- Presence of Oxygen: Dissolved atmospheric oxygen is the primary oxidizing agent.
- Exposure to Light: UV and visible light can provide the energy to initiate photo-oxidative reactions.[9]
- Elevated pH: Basic conditions can deprotonate any residual phenolic tautomer, making the ring system more electron-rich and susceptible to oxidation.[9]
- Trace Metal Ions: Metal ions (e.g., iron, copper) can act as catalysts for oxidation.[9]

Oxidation typically leads to the formation of colored quinone-imine type structures and, eventually, polymeric byproducts, which would be visually indicated by a color change of the solid or solution (e.g., to yellow, brown, or pink).[9]

Trustworthiness Through Self-Validating Protocols: To ensure the integrity of experimental data, solutions of **7-aminoisoquinolin-1(2H)-one** should be prepared fresh. If storage is necessary, the following preventative measures are strongly recommended:

- Use Degassed Solvents: Sparge solvents with an inert gas like argon or nitrogen to remove dissolved oxygen.[9]

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- Protect from Light: Store both solid material and solutions in amber vials or wrapped in aluminum foil.[9]
- Control pH: For aqueous solutions, buffering to a slightly acidic pH (e.g., 4-6) can enhance stability.[9]
- Consider Chelating Agents: The addition of a small amount of EDTA can sequester catalytic metal ions.[9]

Biological Significance and Applications

While a simple molecule, **7-aminoisoquinolin-1(2H)-one** serves as a critical starting point for compounds with profound biological effects.

A Foundational Scaffold for PARP Inhibitors

The most significant application of the **7-aminoisoquinolin-1(2H)-one** scaffold is in the development of PARP inhibitors.[1][2] PARP enzymes are crucial for DNA single-strand break repair. In cancers with defects in other DNA repair pathways, such as those with BRCA1/2 mutations, inhibiting PARP leads to an accumulation of DNA damage and cell death, a concept known as synthetic lethality.[10][11]

While **7-aminoisoquinolin-1(2H)-one** itself is not a potent PARP inhibitor, its core structure is optimized through medicinal chemistry to generate highly active drugs. Structure-activity relationship (SAR) studies have shown that the isoquinolinone core effectively mimics the nicotinamide moiety of NAD+, the natural substrate for PARP, placing it in the enzyme's active site.[1][12] The 7-amino position is then used as an attachment point for various side chains and ring systems that extend into other pockets of the active site to dramatically increase potency and refine pharmacokinetic properties.[1]

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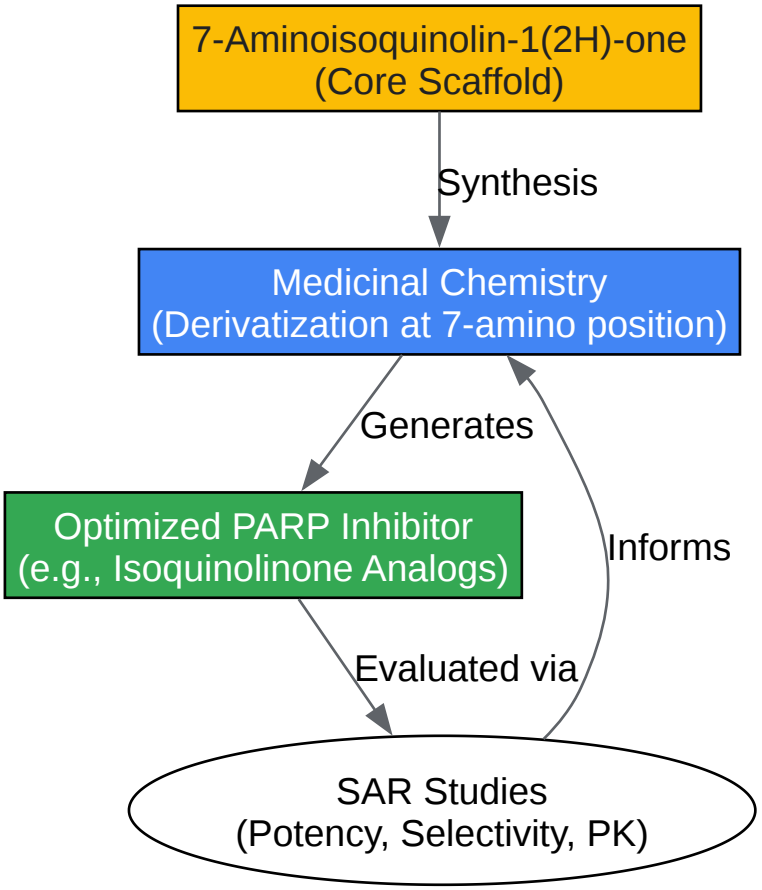

Figure 2: Scaffold to Drug Workflow

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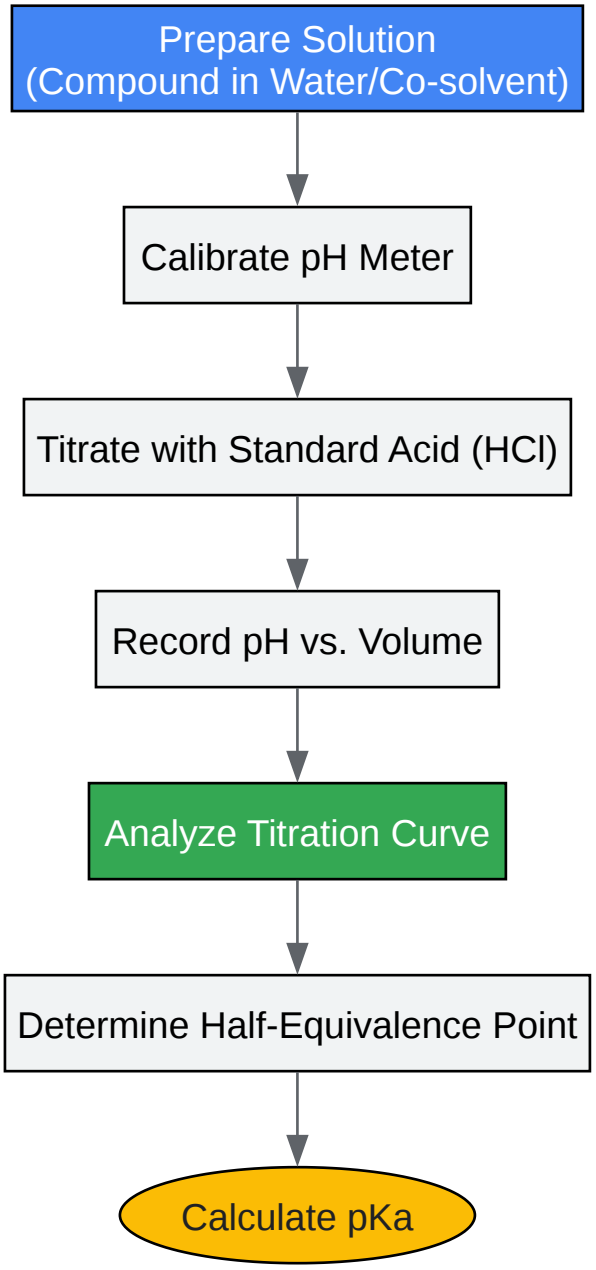

Figure 3: pKa Determination Workflow

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